

Stability and Storage of Des(1-cyclohexanol) Venlafaxine-d6: A Technical Guide

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Compound of Interest

Compound Name: Des(1-cyclohexanol) Venlafaxine-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Des(1-cyclohexanol) Venlafaxine-d6**, a deuterated analog of a venlafaxine metabolite. The information presented herein is crucial for maintaining the integrity and purity of this compound in research and development settings. This document collates data from supplier recommendations and scientific literature on the stability of the parent compound, venlafaxine, and its primary metabolites, which serve as a reliable proxy for the deuterated form.

Recommended Storage Conditions

Proper storage is paramount to ensure the long-term stability of **Des(1-cyclohexanol) Venlafaxine-d6**. The following conditions are recommended based on supplier data sheets.

Formulation	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

For shipping, **Des(1-cyclohexanol) Venlafaxine-d6** is stable at ambient room temperature for short periods, such as a few days.^[1] It is advisable to re-analyze the compound for chemical purity if it has been stored for over three years.^[2]

Forced Degradation and Stability-Indicating Studies

While specific stability studies on **Des(1-cyclohexanol) Venlafaxine-d6** are not readily available in the public domain, extensive research has been conducted on the stability of venlafaxine and its major metabolite, desvenlafaxine (O-desmethylvenlafaxine), under forced degradation conditions. These studies are critical for understanding the intrinsic stability of the molecule and identifying potential degradation products. The deuteration at the N,N-dimethyl group is not expected to significantly alter the chemical stability under these conditions.

Forced degradation studies are essential for developing stability-indicating analytical methods and for predicting the degradation pathways of a drug substance.^[3] Venlafaxine and its metabolites have been shown to be susceptible to degradation under acidic, basic, and oxidative stress conditions.^{[2][4]}

Summary of Forced Degradation Studies on Venlafaxine and Desvenlafaxine

The following table summarizes the degradation of venlafaxine and desvenlafaxine observed under various stress conditions as reported in the scientific literature.

Stress Condition	Compound	Degradation Observed	Reference
Acidic	Venlafaxine	Significant degradation in 5N HCl.[3]	[3]
Desvenlafaxine	18.65% degradation in 0.5 N HCl at 70°C for 2 hours.		
Basic	Venlafaxine	Degradation observed in 10% sodium hydroxide.[2]	[2]
Desvenlafaxine	11.01% degradation in 1.0 N NaOH at 70°C for 12 hours.		
Oxidative	Venlafaxine	Degradation observed in 3% hydrogen peroxide.[2]	[2]
Desvenlafaxine	17.05% degradation in 3% H ₂ O ₂ at 50°C for 2 hours.		
Photolytic	Venlafaxine	Stable.[4]	[4]
Desvenlafaxine	Maximum degradation of 0.23% after 10 days of UV light exposure.		
Thermal (Dry Heat)	Desvenlafaxine	Maximum degradation of 0.27% after 10 days at 80°C.	
Thermal (Moist Heat)	Desvenlafaxine	Maximum degradation of 0.25% after 2 hours at 80°C and 75% RH.	

Experimental Protocols for Stability Testing

The development and validation of stability-indicating analytical methods are crucial for accurately assessing the stability of a compound. High-Performance Liquid Chromatography (HPLC) is the most common technique for this purpose.

Example of a Stability-Indicating HPLC Method for Venlafaxine

This protocol is based on a validated method for the quantitative determination of venlafaxine hydrochloride in pharmaceutical formulations.^[2]

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: Kromasil C18 (250 x 4.6 mm i.d., 5 µm particle size).^[2]
- Mobile Phase: 0.01 M phosphate buffer (pH 4.5) and methanol in a 40:60 ratio.^[2]
- Flow Rate: 1.0 ml/min.^[2]
- Detection Wavelength: 225 nm.^[2]
- Injection Volume: 20 µL.

Protocol for Forced Degradation Studies

The following are representative protocols for subjecting venlafaxine or its metabolites to stress conditions.

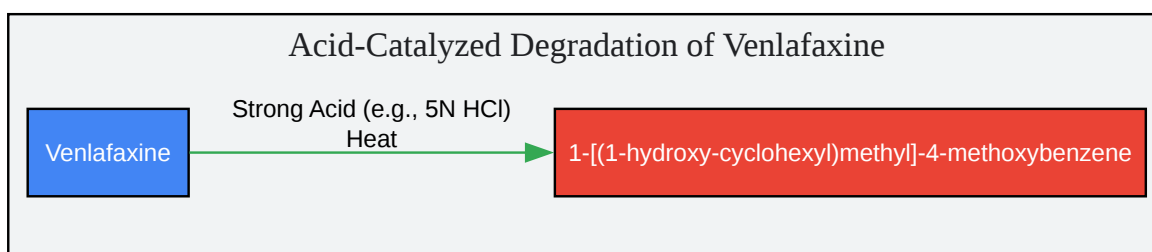
- Acidic Degradation: A solution of the drug is treated with 10% hydrochloric acid and heated.^[2] For example, a 60 µg/ml solution can be prepared for injection after neutralization.^[2]
- Basic Degradation: A solution of the drug is treated with 10% sodium hydroxide.^[2] A final concentration of 60 µg/ml is then prepared for analysis.^[2]
- Oxidative Degradation: The drug solution is treated with 3% hydrogen peroxide.^[2] A 60 µg/ml solution is subsequently prepared for injection.^[2]

Degradation Pathways

Understanding the degradation pathways is essential for identifying and controlling impurities in the drug substance and product.

Acid-Catalyzed Degradation of Venlafaxine

Under strong acidic conditions, venlafaxine has been shown to degrade to form 1-[(1-hydroxy-cyclohexyl)methyl]-4-methoxybenzene.[3] This involves the cleavage of the dimethylamino ethyl side chain.

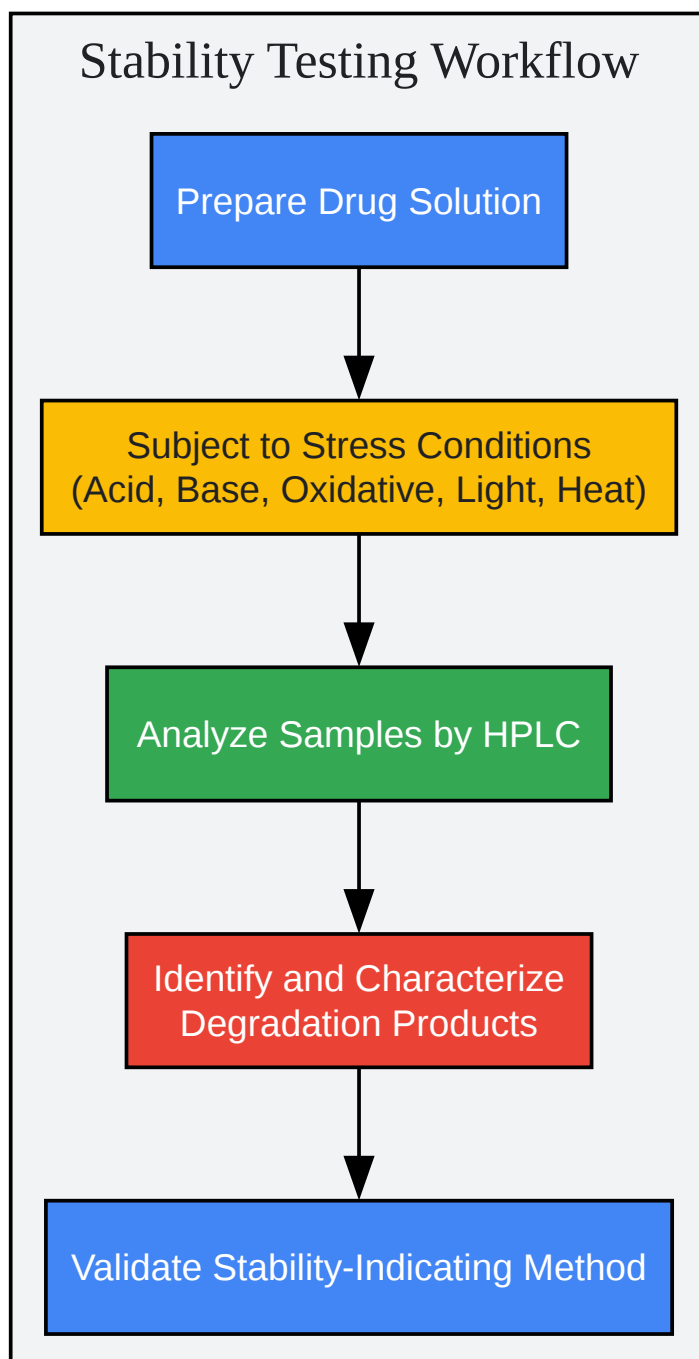


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Caption: Acid-catalyzed degradation pathway of venlafaxine.

General Experimental Workflow for Stability Testing

The following diagram illustrates a typical workflow for conducting forced degradation studies and developing a stability-indicating method.



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Caption: General workflow for forced degradation studies.

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References

- 1. Development and validation of stability indicating method for the quantitative determination of venlafaxine hydrochloride in extended release formulation using high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Development and validation of stability indicating method for the quantitative determination of venlafaxine hydrochloride in extended release formulation using high performance liquid chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 3. scispace.com [scispace.com]
- 4. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
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